

Essential Safety and Logistical Information for Handling Bunitrolol Hydrochloride

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Compound of Interest

Compound Name: Bunitrolol Hydrochloride

Cat. No.: B1681765

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides crucial safety and logistical information for **Bunitrolol Hydrochloride**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans to foster a secure laboratory environment.

Quantitative Data Summary

The following table summarizes key quantitative data for **Bunitrolol Hydrochloride**, essential for risk assessment and safe handling protocols.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₂ ·HCl	[1][2]
Molecular Weight	284.78 g/mol	[2][3][4]
Melting Point	163-165 °C	[1][2]
Boiling Point	414.2 °C at 760 mmHg	[1]
Flash Point	204.3 °C	[1]
Oral LD50 (Rat)	639 mg/kg	[1]
Oral LD50 (Mouse)	250 mg/kg	[1]
GHS Hazard Statement	Harmful if swallowed.	[5]
GHS Hazard Statement	Very toxic to aquatic life with long lasting effects.	[5]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Bunitrolol Hydrochloride**, the following personal protective equipment is mandatory.

- Eye Protection: Safety goggles with side-shields are required to prevent contact with the eyes.[5]
- Hand Protection: Wear protective gloves.[5]
- Skin and Body Protection: Impervious clothing should be worn to protect the skin.[5]
- Respiratory Protection: A suitable respirator should be used, especially in areas with inadequate ventilation or when dust and aerosols may be generated.[5]

Operational and Disposal Plans

Handling Procedures:

- Ventilation: Always handle **Bunitrolol Hydrochloride** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[5]
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing.[5] Do not eat, drink, or smoke in areas where the compound is handled or stored.[5]
- Personal Hygiene: Wash hands thoroughly after handling the substance.[5]
- Storage: Keep the container tightly sealed and store in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[5] Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[5]

Disposal Plan:

- Waste Collection: Collect waste material in a designated, approved waste disposal plant.[5]
- Environmental Precautions: Avoid release into the environment.[5] Due to its high toxicity to aquatic life, prevent the product from entering drains or water courses.[5]
- Spillage: In the event of a spill, collect the spillage to prevent environmental contamination.
[5]

Emergency Procedures

In Case of Accidental Exposure:

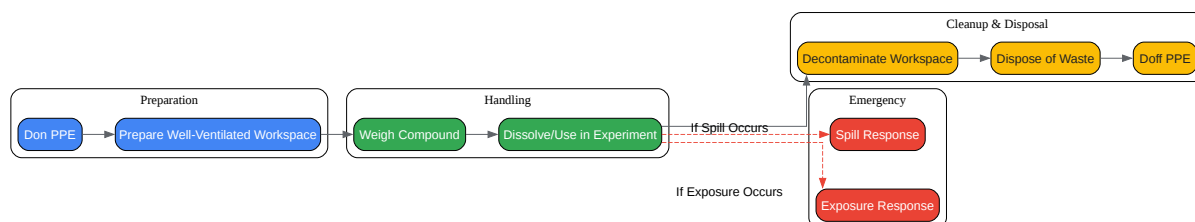
- Eye Contact: Immediately flush eyes with large amounts of water, separating the eyelids with fingers to ensure thorough rinsing. Remove contact lenses if present and easy to do. Seek prompt medical attention.[5]
- Skin Contact: Rinse the affected skin area thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical advice.[5]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[5]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician for immediate medical attention.[5]

Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide fire extinguishers.[5]
- Special Hazards: During a fire, irritant fumes may be emitted.[5] Thermal decomposition can release toxic nitrogen oxides, cyanide, and hydrogen chloride fumes.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing.[5]

Experimental Workflow

The following diagram outlines the standard workflow for handling **Bunitrolol Hydrochloride** in a laboratory setting, from preparation to disposal.



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Bunitrolol Hydrochloride Safe Handling Workflow

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